

An In-depth Technical Guide to Boc-eda-ET HCL

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Boc-eda-ET hcl*

Cat. No.: *B2954576*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Boc-eda-ET HCL**, a versatile building block in organic and medicinal chemistry. The information is curated for researchers and professionals in drug development and related scientific fields.

Chemical Identity and Properties

Boc-eda-ET HCL is the hydrochloride salt of N-Boc-N'-ethyl-ethylenediamine. The tert-butyloxycarbonyl (Boc) group serves as a protecting group for one of the amine functionalities, allowing for selective reactions at the other amine. This differential reactivity is crucial in multi-step syntheses.^[1]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl N-[2-(ethylamino)ethyl]carbamate;hydrochloride [2]
Synonyms	Boc-EDA-Et*HCl, N-t-Butyloxycarbonyl-N'-ethyl-1,2-ethylenediamine hydrochloride, tert-Butyl (2-(ethylamino)ethyl)carbamate hydrochloride [2] [3]
CAS Number	1073659-87-6 [2] [3]
Molecular Formula	C ₉ H ₂₁ ClN ₂ O ₂ [2]

| PubChem CID | 53413815[\[2\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	224.73 g/mol	[2]
Appearance	White crystalline powder (inferred from related compounds)	[4] [5]
Melting Point	101-109 °C (for a related compound, CAS 105628-63-5)	[4]

| Storage Temperature | 2-8°C [\[3\]](#) |

Experimental Protocols

2.1. Synthesis of N-Boc-ethylenediamine (Parent Compound)

A common method for the synthesis of the parent compound, N-Boc-ethylenediamine, involves the selective protection of one amine group of ethylenediamine.[\[6\]](#)

- Reactants:

- Ethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Solvent (e.g., Dichloromethane - DCM)
- Procedure:
 - Ethylenediamine and Boc₂O are mixed in the solvent. The reaction is often cooled to 0-5°C to manage its exothermic nature.[\[6\]](#)
 - The nucleophilic amino group attacks the carbonyl carbon of the Boc₂O.[\[6\]](#)
 - The reaction proceeds for 2-4 hours at room temperature.[\[6\]](#)
 - The product is purified through an aqueous workup, including extraction with DCM and washing with a dilute acid to remove any unreacted ethylenediamine.[\[6\]](#)
 - The organic layer is dried and the solvent is evaporated to yield N-Boc-ethylenediamine.[\[6\]](#)

2.2. Synthesis of **Boc-eda-ET HCL**

The synthesis of the N'-ethyl derivative can be achieved through reductive amination of N-Boc-ethylenediamine.

- Reactants:
 - N-Boc-ethylenediamine
 - Ethyl glyoxylate hydrate
 - Reducing agent (e.g., Sodium borohydride)
 - Solvent (e.g., Methanol)
 - Hydrochloric acid
- Procedure:

- N-Boc-ethylenediamine is reacted with ethyl glyoxylate hydrate via reductive alkylation to form an intermediate.
- This intermediate is then treated with hydrochloric acid to yield the final hydrochloride salt.
- This method is reported to provide the product in high yield and purity without the need for chromatography.

Applications in Research and Development

Boc-protected diamines like **Boc-eda-ET HCL** are valuable intermediates in several areas:

- **Pharmaceutical Development:** They serve as key building blocks for complex molecules with specific amine functionalities, particularly in the synthesis of pharmaceuticals.[\[4\]](#)
- **Peptide Synthesis:** The Boc protecting group is fundamental in peptide chemistry, allowing for the controlled, sequential addition of amino acids or peptide fragments.[\[1\]](#)
- **Bioconjugation:** This compound can be used as a linker to attach biomolecules to other molecules or surfaces, which is essential for creating advanced drug delivery systems and diagnostic tools.[\[4\]](#)
- **Materials Science:** It is also used in the preparation of functionalized polymers and other materials.[\[4\]](#)

Visualized Workflows and Pathways

4.1. General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of Boc-protected ethylenediamine derivatives.

Caption: Generalized workflow for the synthesis of N-Boc-ethylenediamine.

4.2. Role in Drug Development Logic

The diagram below outlines the logical role of **Boc-eda-ET HCL** as a building block in a drug development pipeline.

Caption: Logical flow of using **Boc-eda-ET HCL** in multi-step synthesis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-eda-ET HCL]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2954576#boc-eda-et-hcl-chemical-properties\]](https://www.benchchem.com/product/b2954576#boc-eda-et-hcl-chemical-properties)

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